

# Proper Disposal of MDL-29951: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MDL-29951

Cat. No.: B009297

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This document provides essential, step-by-step guidance for the safe disposal of **MDL-29951**, a potent NMDA receptor antagonist used in neurological research. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

**MDL-29951**, with the chemical name 2-carboxy-4,6-dichloro-1H-indole-3-propanoic acid, is a halogenated aromatic carboxylic acid.<sup>[1]</sup> While it may be shipped as a non-hazardous chemical, all laboratory chemicals should be treated as potentially hazardous and disposed of through appropriate waste streams.<sup>[2][3]</sup> The primary source of safety and disposal information for any chemical is its Safety Data Sheet (SDS), which should be consulted before handling or disposal.

## Key Chemical and Safety Data

A summary of the key identifiers and properties of **MDL-29951** is provided below for easy reference.

Property	Value
Chemical Name	2-carboxy-4,6-dichloro-1H-indole-3-propanoic acid
CAS Number	130798-51-5
Molecular Formula	C <sub>12</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>4</sub>
Molecular Weight	302.11 g/mol
Primary Hazard	Potentially hazardous laboratory chemical. For research use only.
Storage	Store in a cool, dry, well-ventilated area.

## Disposal Protocol for MDL-29951

The following step-by-step protocol outlines the recommended procedure for the disposal of **MDL-29951** and its associated waste.

## Waste Identification and Segregation

- Treat all **MDL-29951** waste as hazardous chemical waste. This includes pure compound, contaminated solutions, and any materials used for handling and cleanup (e.g., gloves, weighing paper, pipette tips).
- Segregate **MDL-29951** waste into a designated container for halogenated organic compounds.<sup>[4][5]</sup> Do not mix with non-halogenated waste streams. Incompatible chemicals can react violently or produce hazardous gases.<sup>[6]</sup>
- Aqueous solutions containing **MDL-29951** should be collected in a separate, compatible container and should not be disposed of down the drain.<sup>[7][8]</sup>

## Container and Labeling Requirements

- Use a compatible, leak-proof container for waste collection. The container must be in good condition with a secure, screw-top cap.
- Clearly label the waste container. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**MDL-29951** (2-carboxy-4,6-dichloro-1H-indole-3-propanoic acid)"
- The approximate concentration and quantity of the waste.
- The date when the first waste was added to the container.
- Keep the waste container closed at all times, except when adding waste.[\[2\]](#)

## Storage of Chemical Waste

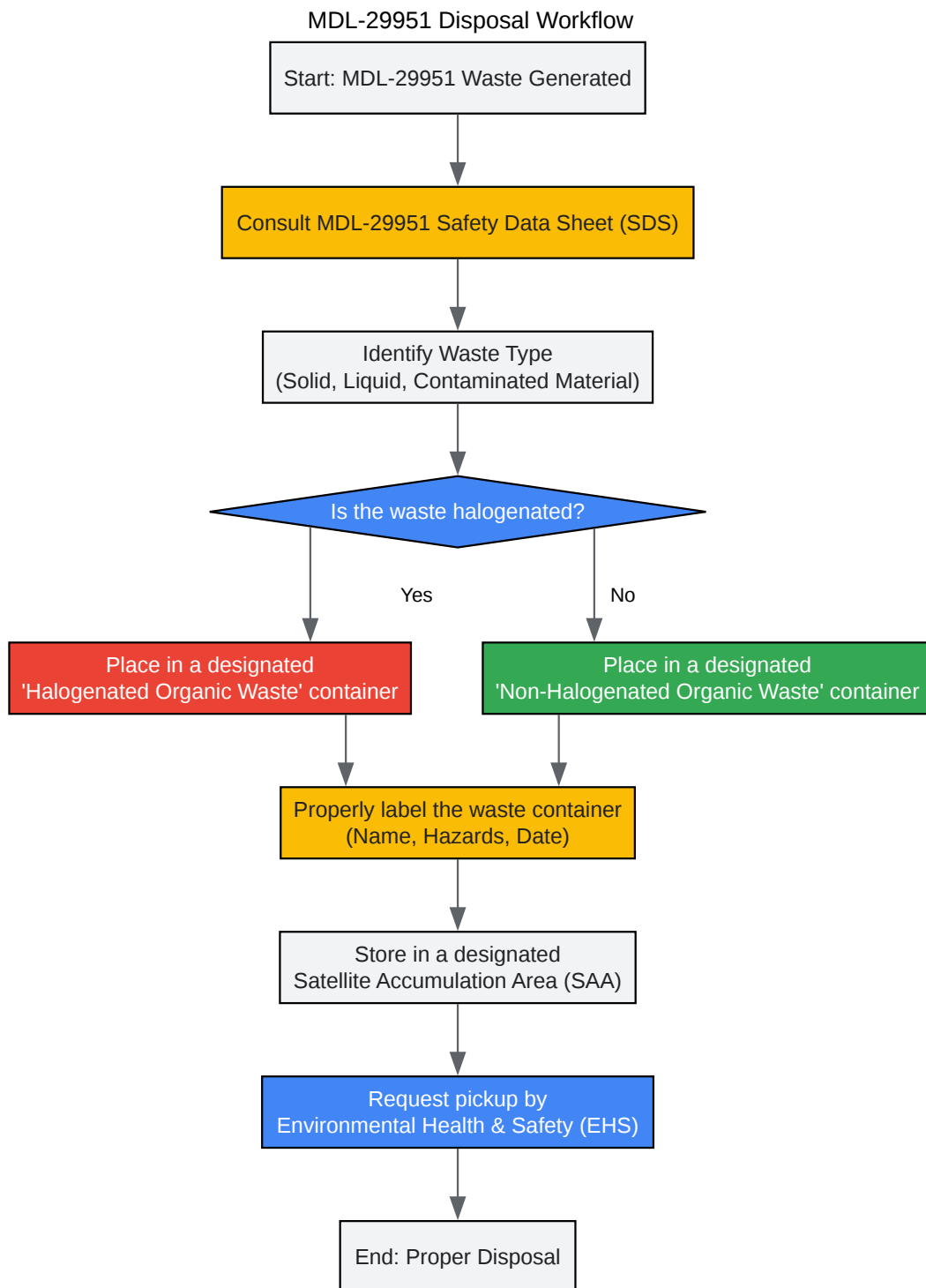
- Store the waste container in a designated Satellite Accumulation Area (SAA).[\[6\]](#)[\[7\]](#)[\[9\]](#) This area should be at or near the point of waste generation and under the control of laboratory personnel.
- Ensure secondary containment is in place to capture any potential leaks or spills.
- Store the waste container away from incompatible materials, such as strong bases or oxidizing agents.

## Disposal Request and Pickup

- Follow your institution's specific procedures for hazardous waste pickup. This typically involves submitting a request to your Environmental Health and Safety (EHS) department.
- Do not allow hazardous waste to accumulate in the laboratory for an extended period. Adhere to your institution's limits on the volume and storage time of waste in an SAA.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **MDL-29951**.



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Caption: A flowchart outlining the key steps for the safe disposal of **MDL-29951**.

Disclaimer: This document provides general guidance. Always consult the specific Safety Data Sheet (SDS) for **MDL-29951** and your institution's chemical hygiene and waste disposal plans for complete and detailed instructions.

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